

Application Notes and Protocols: Solvent Extraction of Rare Earth Elements Using Diethyl Nonylphosphonate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Diethoxyphosphorylnonane

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Abstract: The separation and purification of rare earth elements (REEs) are critical for numerous high-technology applications, from permanent magnets to catalysts and electronics. Solvent extraction, or liquid-liquid extraction, stands as the predominant industrial method for separating these chemically similar elements.[1][2] This guide provides a detailed technical overview and robust protocols for the use of diethyl nonylphosphonate (DENP), a neutral organophosphorus extractant, in the solvent extraction of REEs. We will explore the fundamental extraction mechanism, detail step-by-step laboratory procedures for extraction and stripping, and discuss the critical parameters that govern separation efficiency. This document is intended for researchers and chemical engineers in hydrometallurgy and materials science who require a practical, scientifically-grounded framework for developing and optimizing REE separation processes.

The Extractant: Diethyl Nonylphosphonate (DENP) Chemical Properties and Structure

Diethyl nonylphosphonate (DENP) is a neutral organophosphorus compound. As a member of the phosphonate class, its extraction capability is derived from the Lewis basicity of the

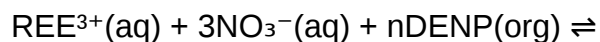
phosphoryl oxygen (P=O). Unlike acidic organophosphorus extractants (e.g., D2EHPA, PC88A) that operate on a cation exchange mechanism, neutral extractants like DENP function as solvating agents.[3]

The general structure consists of a central phosphorus atom double-bonded to an oxygen atom, single-bonded to two ethoxy groups (-OCH₂CH₃), and single-bonded to a nonyl group (-C₉H₁₉). The long nonyl chain provides the necessary hydrophobicity to ensure its solubility in organic diluents and immiscibility with the aqueous phase.

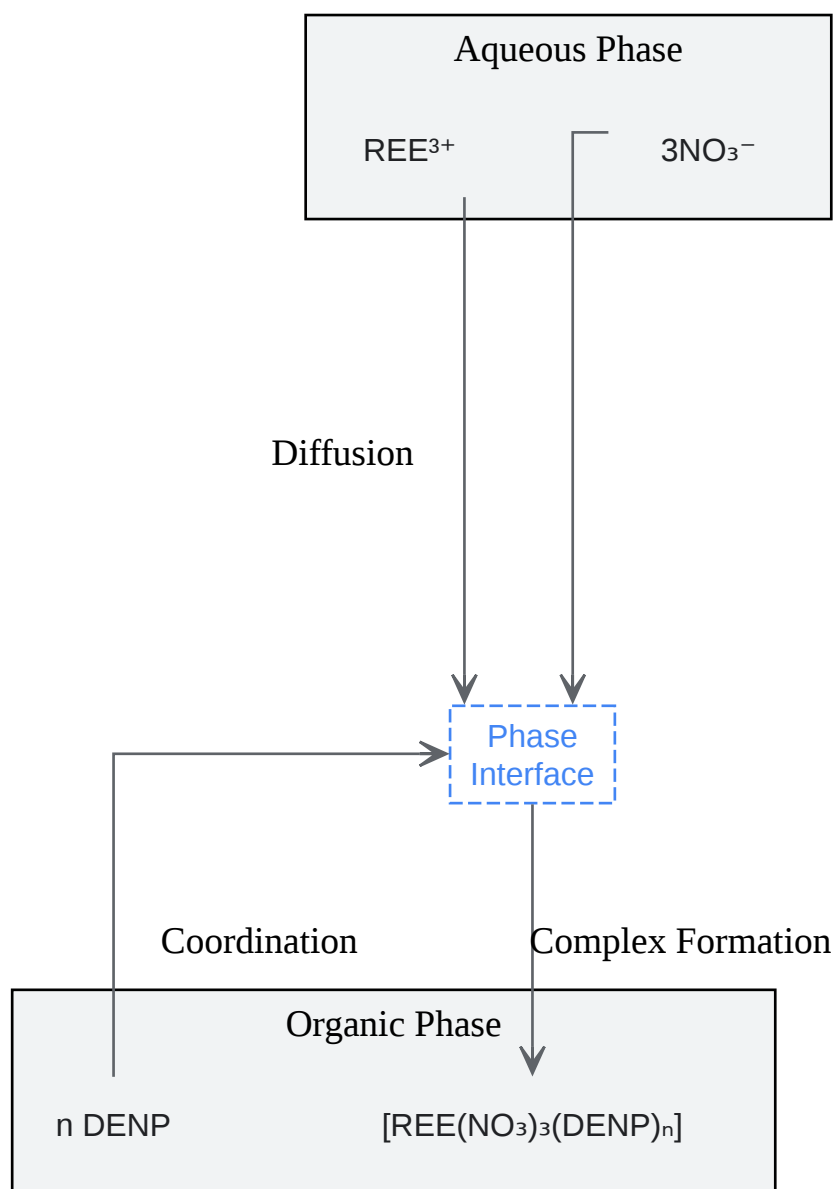
Mechanism of REE Extraction

Neutral organophosphorus extractants coordinate directly with the metal cation through the lone pair electrons of the phosphoryl oxygen.[3] For REEs to be extracted from an aqueous phase, they must be present as a neutral metal-salt complex. This is typically achieved by using a high concentration of a salting-out agent, such as nitrate ions (from HNO₃ or NaNO₃), in the aqueous feed.

The general extraction equilibrium can be represented as:



Where (aq) denotes the aqueous phase and (org) denotes the organic phase. The integer n represents the solvation number, which is the number of DENP molecules complexed with the REE ion. The extraction efficiency follows the order of basicity of the P=O group: phosphine oxides > phosphinates > phosphonates > phosphates.[3]



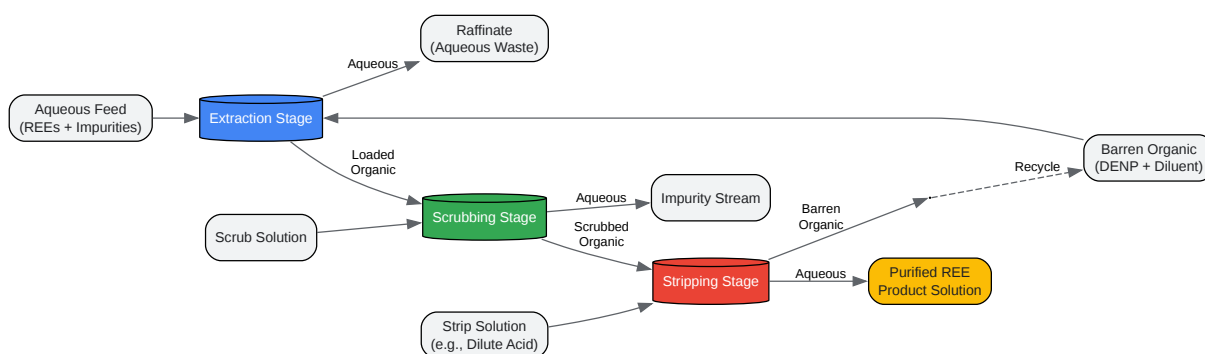
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Caption: Mechanism of REE extraction by DENP via solvation.

The Solvent Extraction Workflow

The overall process is a multi-stage operation designed to first isolate the target REE(s) from the aqueous feed and then recover them in a purified, concentrated form.^[1] The three fundamental stages are Extraction, Scrubbing, and Stripping.

- **Extraction:** The aqueous feed solution containing the REEs is intimately mixed with the organic phase (DENP in a diluent). The target REEs are selectively transferred from the aqueous phase to the organic phase.[1]
- **Scrubbing:** The loaded organic phase may contain co-extracted impurities. It is washed with a fresh aqueous solution to remove these impurities, enhancing the purity of the target REE in the organic phase.[1]
- **Stripping:** The purified, loaded organic phase is contacted with a stripping agent (typically a dilute acid solution). This reverses the extraction process, transferring the REEs back into a new aqueous phase, which becomes the purified product solution. The now barren organic phase can be recycled back to the extraction stage.[4][5]



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Caption: General workflow of a three-stage solvent extraction process.

Health and Safety Precautions

All procedures should be conducted in a well-ventilated fume hood. Personal Protective Equipment (PPE), including safety glasses, lab coat, and chemically resistant gloves (nitrile or

neoprene), is mandatory. Handle organic solvents (e.g., kerosene, n-dodecane) with care, avoiding ignition sources. Prepare acidic solutions by adding acid to water slowly. Consult Safety Data Sheets (SDS) for all chemicals before use.

Materials and Reagents

- Extractant: Diethyl nonylphosphonate (DENP).
- Diluent: Kerosene, n-dodecane, or other suitable aliphatic hydrocarbon.
- Aqueous Feed: Stock solution of mixed REE nitrates (e.g., 1-10 g/L total REE) in a matrix of 3-5 M nitric acid (HNO_3). The high acid concentration acts as the salting-out agent.[6]
- Stripping Agent: Dilute nitric acid (e.g., 0.01-0.1 M HNO_3) or deionized water. The optimal concentration must be determined experimentally.[7]
- pH Adjustment: Ammonium hydroxide (NH_4OH) and nitric acid (HNO_3).
- Equipment: Separatory funnels, mechanical shaker or vortex mixer, centrifuge, pH meter, analytical balance.
- Analytical Instrument: Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) or Optical Emission Spectrometry (ICP-OES) for determining REE concentrations.

Detailed Experimental Protocol

Protocol 5.1: Phase Preparation

- Organic Phase: Prepare a 0.5 M solution of DENP in n-dodecane. For example, to make 100 mL, dissolve the required molar amount of DENP in n-dodecane and bring to the final volume.
- Aqueous Feed: Prepare a synthetic aqueous feed by dissolving appropriate amounts of REE nitrate salts (e.g., $\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ and $\text{Dy}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$) in 4 M HNO_3 to achieve a final concentration of ~1 g/L for each element.

Protocol 5.2: Liquid-Liquid Extraction

- **Contact:** In a 125 mL separatory funnel, combine 25 mL of the prepared organic phase with 25 mL of the aqueous feed solution. This establishes an Aqueous/Organic (A/O) ratio of 1:1.
- **Equilibration:** Agitate the funnel vigorously for 30 minutes using a mechanical shaker to ensure thorough mixing and allow the system to reach equilibrium.^[3]
- **Phase Separation:** Allow the phases to disengage for 15 minutes. If an emulsion forms, centrifuge the mixture at 3000 rpm for 5 minutes to achieve a clean separation.
- **Sampling:** Carefully drain the lower aqueous phase (the raffinate) into a labeled container. Drain the upper organic phase (the loaded organic) into a separate labeled container.
- **Analysis:** Take a precise aliquot from the raffinate (e.g., 1 mL diluted to 100 mL with 2% HNO₃) and analyze for REE concentrations using ICP-MS/OES. The initial aqueous feed should also be analyzed as a baseline.

Protocol 5.3: Stripping (Back-Extraction)

- **Contact:** Combine 20 mL of the loaded organic phase from Protocol 5.2 with 20 mL of the stripping agent (e.g., 0.05 M HNO₃) in a clean separatory funnel (A/O ratio 1:1).
- **Equilibration:** Agitate the mixture for 30 minutes.
- **Phase Separation:** Allow the phases to separate as described previously.
- **Sampling:** Drain the lower aqueous phase (the strip solution) and the upper organic phase (the barren organic).
- **Analysis:** Analyze the REE concentration in the aqueous strip solution to determine stripping efficiency.

Data Analysis and Interpretation

The performance of the extraction process is evaluated using three key metrics.

- **Distribution Ratio (D):** The ratio of the concentration of a metal in the organic phase to its concentration in the aqueous phase at equilibrium.

- Formula: $D = [M]_{org} / [M]_{aq}$
- $[M]_{org}$ is calculated by mass balance: $([M]_{initial_aq} - [M]_{final_aq}) * (V_{aq} / V_{org})$
- Extraction Efficiency (%E): The percentage of a metal transferred from the aqueous phase to the organic phase.
 - Formula: $\%E = (D / (D + (V_{aq} / V_{org}))) * 100$
- Separation Factor (β): The ratio of the distribution ratios of two different metals, indicating the selectivity of the extractant. A higher value signifies better separation.
 - Formula: $\beta(A/B) = D_A / D_B$

Table 1: Representative Extraction Data & Calculations

Parameter	Neodymium (Nd)	Dysprosium (Dy)	Unit
Initial Aqueous Conc. ([M] _{initial_aq})	1000	1000	mg/L
Final Aqueous Conc. ([M] _{final_aq})	715	250	mg/L
A/O Ratio (V _{aq} /V _{org})	1	1	-
Organic Conc. ([M] _{org})	285	750	mg/L
Distribution Ratio (D)	0.40	3.00	-
Extraction Efficiency (%E)	28.5%	75.0%	-
Separation Factor (β Dy/Nd)	$\frac{3.00}{0.40}$	7.5	-

This table uses hypothetical data to illustrate calculations. Actual results will vary based on experimental conditions.

Factors Influencing Extraction Efficiency

Understanding the causality behind experimental choices is crucial for process optimization.

- **Aqueous Phase Acidity and Salting-Out Effect:** For neutral extractants like DENP, extraction is poor from dilute acid solutions. High concentrations of anions (e.g., NO_3^- from HNO_3) are required to form the neutral metal-salt complex that can be solvated by the extractant.[\[6\]](#) Increasing the nitrate concentration generally enhances the distribution ratio.
- **Extractant Concentration:** Increasing the concentration of DENP in the organic phase will, according to Le Châtelier's principle, shift the extraction equilibrium to the right, increasing the distribution ratio. However, very high concentrations can lead to increased viscosity and potential third-phase formation.[\[8\]](#)
- **Temperature:** The effect of temperature on extraction is complex and can influence both reaction kinetics and thermodynamic equilibrium.[\[4\]](#) It must be evaluated empirically for each specific system.
- **Contact Time:** Sufficient time must be allowed for the system to reach equilibrium. The required time depends on the mixing efficiency and intrinsic kinetics of the system.
- **Aqueous-to-Organic (A/O) Ratio:** This ratio significantly impacts the loading capacity of the organic phase and the concentration factor. Lowering the A/O ratio (i.e., using more organic phase) can increase extraction efficiency but results in a more dilute loaded organic.[\[9\]](#)

Troubleshooting

Problem	Possible Cause(s)	Suggested Solution(s)
Stable Emulsion / Poor Phase Separation	High extractant concentration; presence of fine solids; insufficient ionic strength.	Decrease extractant concentration; filter aqueous feed before contact; add a phase modifier (e.g., isodecanol) to the organic phase; increase equilibration time without agitation.
Low Extraction Efficiency (%E)	Insufficient salting-out agent; low extractant concentration; incomplete equilibration.	Increase nitrate concentration in the aqueous feed; increase DENP concentration; increase mixing time or intensity.
Poor Stripping Efficiency	Stripping agent is not acidic enough; REE-extractant complex is too stable.	Decrease the pH of the stripping solution (use more concentrated acid); increase temperature to facilitate decomplexation. [4]
Third Phase Formation	Overloading of the organic phase with metal; poor solubility of the complex in the diluent.	Decrease the A/O ratio; use a more aromatic or polar diluent/modifier; reduce the metal concentration in the aqueous feed. [8]

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- To cite this document: BenchChem. [Application Notes and Protocols: Solvent Extraction of Rare Earth Elements Using Diethyl Nonylphosphonate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12108240/docs#application-notes-and-protocols-solvent-extraction-of-rare-earth-elements-using-diethyl-nonylphosphonate>]

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